

# Technical Guide: Physical Properties of Barium 4-(1,1-dimethylethyl)benzoate

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## Compound of Interest

Compound Name: *Barium 4-(1,1-dimethylethyl)benzoate*

Cat. No.: *B158534*

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## Introduction

**Barium 4-(1,1-dimethylethyl)benzoate**, also known as barium 4-tert-butylbenzoate, is an organometallic compound. While not a pharmaceutical agent itself, the study of such metal salts of substituted carboxylic acids is relevant in various fields, including materials science and as potential reagents or intermediates in chemical synthesis. This guide provides a summary of its known physical properties, detailed experimental protocols for their determination, and a workflow for its synthesis and characterization.

## Data Presentation

The quantitative physical properties of **Barium 4-(1,1-dimethylethyl)benzoate** are summarized in the table below.

Property	Value	Units
Molecular Formula	C <sub>22</sub> H <sub>26</sub> BaO <sub>4</sub>	
Molecular Weight	491.77	g/mol
Melting Point	164.5 - 165.5	°C
Boiling Point	283.3	°C at 760 mmHg
Density	1.056	g/cm <sup>3</sup>
Appearance	White powder	
CAS Number	10196-68-6	

## Experimental Protocols

Detailed experimental protocols for the determination of the key physical properties of **Barium 4-(1,1-dimethylethyl)benzoate** are outlined below. These are generalized procedures based on standard laboratory techniques for similar organic salts.

## Synthesis of Barium 4-(1,1-dimethylethyl)benzoate

This protocol is adapted from the synthesis of other barium carboxylates.

Materials:

- 4-(1,1-dimethylethyl)benzoic acid (4-tert-butylbenzoic acid)
- Sodium hydroxide (NaOH)
- Barium chloride dihydrate (BaCl<sub>2</sub>·2H<sub>2</sub>O)
- Distilled water
- Ethanol
- Magnetic stirrer and stir bar
- Beakers

- Buchner funnel and filter paper

Procedure:

- Preparation of Sodium 4-(1,1-dimethylethyl)benzoate:
  1. Dissolve a specific molar amount of 4-(1,1-dimethylethyl)benzoic acid in ethanol in a beaker.
  2. In a separate beaker, dissolve a stoichiometric equivalent of sodium hydroxide in distilled water.
  3. Slowly add the sodium hydroxide solution to the benzoic acid solution while stirring continuously with a magnetic stirrer.
  4. Continue stirring for 30 minutes at room temperature to ensure complete neutralization and formation of the sodium salt.
- Precipitation of **Barium 4-(1,1-dimethylethyl)benzoate**:
  1. Prepare a solution of barium chloride dihydrate by dissolving a stoichiometric amount in distilled water.
  2. Slowly add the barium chloride solution to the sodium 4-(1,1-dimethylethyl)benzoate solution under continuous stirring.
  3. A white precipitate of **Barium 4-(1,1-dimethylethyl)benzoate** will form immediately.
  4. Continue stirring for an additional hour to ensure complete precipitation.
- Isolation and Purification:
  1. Collect the white precipitate by vacuum filtration using a Buchner funnel.
  2. Wash the precipitate several times with distilled water to remove any unreacted salts.
  3. Finally, wash the precipitate with a small amount of cold ethanol.

4. Dry the purified **Barium 4-(1,1-dimethylethyl)benzoate** in a vacuum oven at a temperature below its melting point.

## Melting Point Determination

The melting point is a crucial indicator of purity.

Apparatus:

- Capillary melting point apparatus
- Mortar and pestle
- Capillary tubes (sealed at one end)

Procedure:

- Sample Preparation:
  1. Ensure the synthesized **Barium 4-(1,1-dimethylethyl)benzoate** is completely dry and in a fine powder form. If necessary, gently grind the sample using a mortar and pestle.[\[1\]](#)[\[2\]](#)
  2. Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Measurement:
  1. Place the capillary tube into the heating block of the melting point apparatus.
  2. Heat the block rapidly to a temperature about 15-20°C below the expected melting point (approximately 165°C).
  3. Then, decrease the heating rate to 1-2°C per minute to allow for accurate observation.[\[2\]](#)
  4. Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
  5. Record the temperature at which the entire sample has completely melted (the end of the melting range).

6. A sharp melting range (typically  $\leq 2^{\circ}\text{C}$ ) is indicative of a pure compound.<sup>[1]</sup>

## Solubility Determination

This protocol describes a general method for determining the solubility of a barium salt in water.

Materials:

- **Barium 4-(1,1-dimethylethyl)benzoate**
- Distilled water
- Thermostatically controlled shaker bath
- Centrifuge
- Analytical balance
- Volumetric flasks

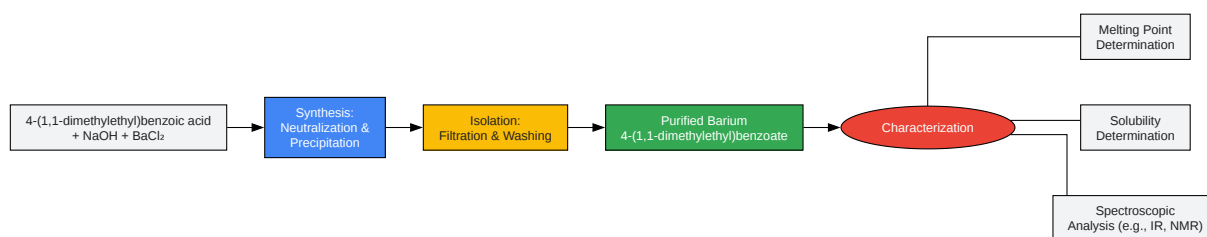
Procedure:

- Equilibration:
  1. Add an excess amount of **Barium 4-(1,1-dimethylethyl)benzoate** to a known volume of distilled water in a sealed container.
  2. Place the container in a thermostatically controlled shaker bath set at a specific temperature (e.g.,  $25^{\circ}\text{C}$ ).
  3. Allow the mixture to equilibrate for an extended period (e.g., 24-48 hours) with continuous agitation to ensure saturation.
- Sample Separation:
  1. After equilibration, remove the container from the shaker bath and allow the undissolved solid to settle.

2. To separate the saturated solution from the excess solid, centrifuge a portion of the mixture.
- Analysis:
    1. Carefully withdraw a known volume of the clear supernatant (the saturated solution).
    2. Transfer the aliquot to a pre-weighed container.
    3. Evaporate the solvent (water) completely under controlled conditions (e.g., in an oven at a temperature below the decomposition point of the salt).
    4. Weigh the container with the dry residue.
    5. The mass of the dissolved salt can be determined by subtracting the initial weight of the container.
    6. Calculate the solubility in terms of g/100 mL or other desired units.

## Mandatory Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of **Barium 4-(1,1-dimethylethyl)benzoate**.



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Caption: Workflow for the synthesis and characterization of **Barium 4-(1,1-dimethylethyl)benzoate**.

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## References

- 1. community.wvu.edu [community.wvu.edu]
- 2. sserc.org.uk [sserc.org.uk]
- 3. Experiment to Determine the Melting Point of Benzoic Acid Requirements: .. [askfilo.com]
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